

Application Notes and Protocols: Thiosulfate-Based Photographic Fixing Bath Preparation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *thiosulfate*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the preparation of **thiosulfate**-based photographic fixing baths. The information is intended for scientific applications where photographic or autoradiographic imaging is utilized.

Introduction

In silver halide-based imaging, the fixing process is a critical step that removes unexposed silver halide crystals from the emulsion, rendering the image permanent and insensitive to further light exposure.^{[1][2]} The primary active chemical in most photographic fixers is **thiosulfate**, which forms a soluble complex with silver ions, allowing them to be washed out of the emulsion.^{[3][4]} The two most common **thiosulfate** salts used are sodium **thiosulfate** and ammonium **thiosulfate**.^{[1][5]} Sodium **thiosulfate**, historically known as "hypo," is the basis for traditional, slower-acting fixers, while ammonium **thiosulfate** is the active component in "rapid" fixers.^{[6][7][8]}

Chemical Components and Their Functions

A photographic fixing bath is a multi-component solution. Understanding the role of each chemical is crucial for preparing a stable and effective fixer.

Component	Chemical Example(s)	Function
Fixing Agent	Sodium Thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$), Ammonium Thiosulfate ($(\text{NH}_4)_2\text{S}_2\text{O}_3$)	Reacts with unexposed silver halides to form soluble silver-thiosulfate complexes. [1] [3] [4]
Acidifier/Stop Bath Neutralizer	Acetic Acid, Sodium Metabisulfite, Citric Acid	Neutralizes any alkaline developer carried over on the film or paper, stopping the development process and maintaining the acidic pH required for some fixers. [1] [9] [10]
Preservative	Sodium Sulfite (Na_2SO_3)	Prevents the decomposition of the thiosulfate fixing agent in acidic solutions, which would otherwise lead to the precipitation of sulfur. It also acts as a silver halide solvent. [9] [11]
Hardener	Potassium Alum ($\text{KAl}(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$)	Hardens the gelatin emulsion of the film or paper to protect it from physical damage during subsequent washing and handling. Most modern emulsions do not require a hardener. [6] [9]
Buffer	Boric Acid	Helps to maintain a stable pH in the fixing bath. [9]
Accelerator	Ammonium Chloride (NH_4Cl)	When added to a sodium thiosulfate-based fixer, it forms ammonium thiosulfate in solution, increasing the speed of fixation. [12] [13] [14]

Quantitative Formulations

The following tables provide formulations for standard and rapid fixing baths. Proportions are typically given in grams per liter (g/L) of final solution.

Table 1: Standard Sodium Thiosulfate-Based Fixing Baths

Formula	Sodium Thiosulfate (pentahydrated)	Sodium Sulfite (anhydrous)	Acetic Acid (28%)	Boric Acid (crystals)	Potassium Alum	Water to make	Notes
Kodak F-24 (Low Odor)	240 g	10 g	-	-	-	1 L	Uses 22g of Citric Acid as the acidifier. [10]
Plain Hypo Fixer	240 g	-	-	-	-	1 L	Limited capacity and shelf life. [11]
Acid Hardening Fixer (Kodak F-5 type)	300 g	15 g	47 mL	7.5 g	15 g	1 L	A traditional hardening fixer. [13]

Table 2: Rapid Ammonium Thiosulfate-Based and Accelerated Fixing Baths

Formula	Ammonium Thiosulfate (60% solution)	Sodium Thiosulfate (pentahydrated)	Ammonium Chloride	Sodium Sulfite (anhydrous)	Sodium Metabisulfite	Water to make	Notes
DIY Rapid Fixer	-	200 g	40 g	10 g	2.2 g	1 L	A cost-effective rapid fixer with good fixing speed. [12]
Kodak F-7 Type Rapid Fixer	-	300 g	50 g	15 g	-	1 L	Also contains Acetic Acid (47ml), Boric Acid (7.5g), and Potassium Alum (15g) for a hardening effect. [13]
Alkaline Fixer (TF-3 Type)	800 mL	-	-	60 g	-	1 L	Also contains 5g of Sodium Metaborate

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Experimental Protocols

Safety Precautions: Always wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, when handling photographic chemicals. Prepare solutions in a well-ventilated area or under a fume hood.

Protocol 4.1: Preparation of a Standard Sodium Thiosulfate Fixing Bath (Non-Hardening)

This protocol is based on the Kodak F-24 formulation, known for its low odor.

Materials:

- Sodium **Thiosulfate** (pentahydrated)
- Sodium Sulfite (anhydrous)
- Citric Acid
- Distilled or deionized water
- Graduated cylinders
- Beakers
- Stirring rod or magnetic stirrer
- Storage bottle (amber glass or opaque plastic recommended)

Procedure:

- Measure 500 mL of warm water (approximately 52°C / 125°F) into a beaker.[10][15]

- While stirring, slowly add 240 g of sodium **thiosulfate** to the warm water. Continue stirring until it is completely dissolved. The dissolution of sodium **thiosulfate** is endothermic and will cool the solution.[10]
- Add 10 g of sodium sulfite to the solution and stir until dissolved.[10]
- Add 22 g of citric acid and stir until the solution is clear.[10]
- Add cold water to bring the final volume to 1 liter.
- Transfer the solution to a clearly labeled storage bottle.

Protocol 4.2: Preparation of a Rapid Fixing Bath using Sodium Thiosulfate and Ammonium Chloride

This protocol creates a rapid fixer without directly using ammonium **thiosulfate** solution.

Materials:

- Sodium **Thiosulfate** (pentahydrated)
- Ammonium Chloride
- Sodium Sulfite (anhydrous)
- Sodium Metabisulfite
- Distilled or deionized water
- Graduated cylinders
- Beakers
- Stirring rod or magnetic stirrer
- Storage bottle

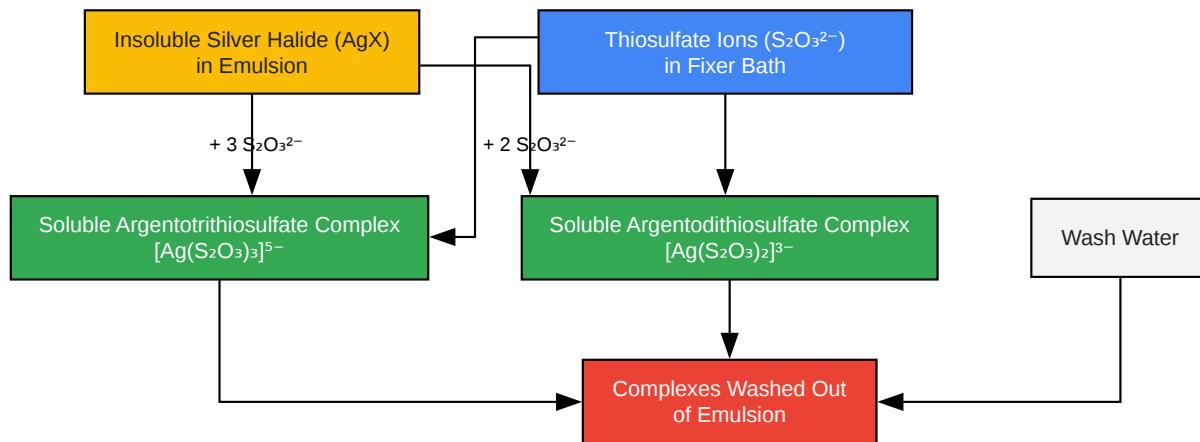
Procedure:

- Measure 750 mL of water at room temperature into a beaker.
- While stirring, slowly add 200 g of sodium **thiosulfate** (pentahydrated) and stir until fully dissolved.[12]
- Add 40 g of ammonium chloride and continue stirring until it is dissolved.[12]
- Add 10 g of sodium sulfite (anhydrous) and stir until dissolved.[12]
- Add 2.2 g of sodium metabisulfite and stir until the solution is clear.[12]
- Add cold water to bring the final volume to 1 liter.
- Transfer the solution to a clearly labeled storage bottle.

Diagrams

Chemical Reactions in Thiosulfate Fixing

The following diagram illustrates the fundamental chemical reactions that occur during the fixing process, where insoluble silver halides (AgX) are converted into soluble silver-**thiosulfate** complexes.

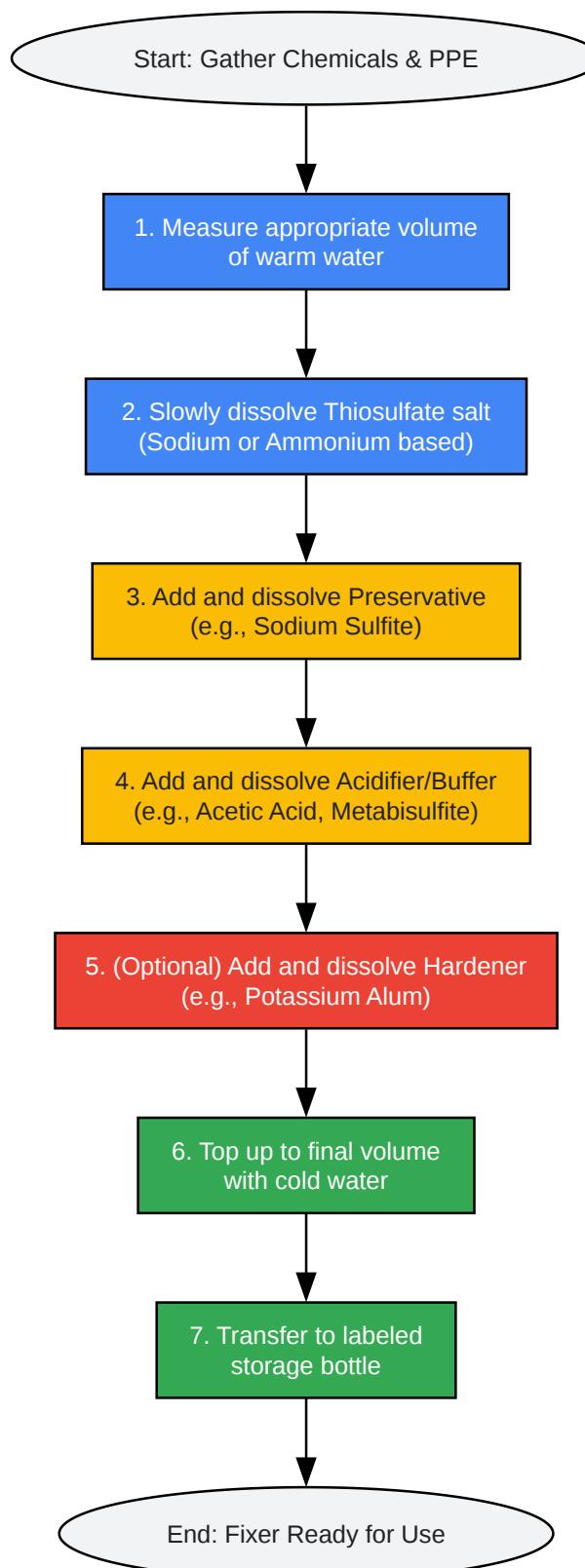


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Caption: Chemical pathway of silver halide removal during photographic fixing.

Experimental Workflow for Fixing Bath Preparation

This diagram outlines the general workflow for the preparation of a **thiosulfate**-based photographic fixing bath.

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- To cite this document: BenchChem. [Application Notes and Protocols: Thiosulfate-Based Photographic Fixing Bath Preparation]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1220275#thiosulfate-based-photographic-fixing-bath-preparation>]

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